

source of Calvatic acid Lasiosphaera Calvatia

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Compound Focus: Calvatic acid

CAS No.: 54723-08-9

Cat. No.: S561788

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Source Organisms and Chemical Profile

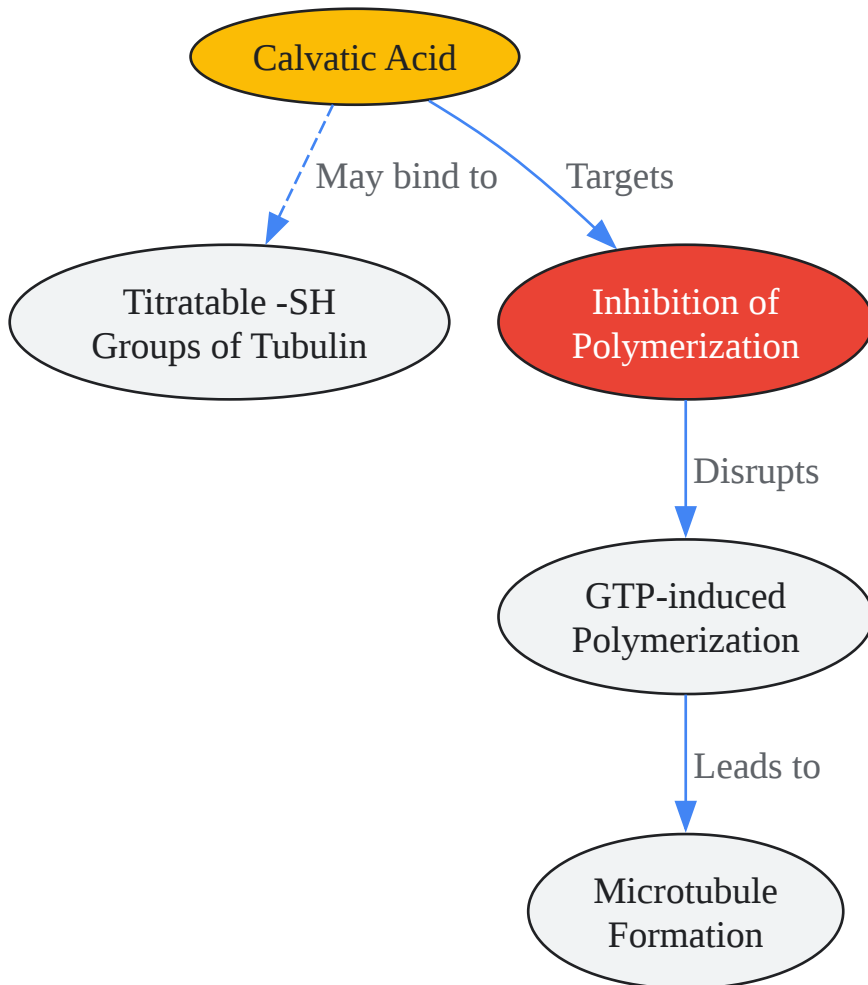
Calvatic acid is sourced from specific fungal genera, and its basic chemical identity is summarized in the table below.

Property	Description
Source Organisms	<i>Laiosphaera</i> spp. (e.g., <i>L. fenzlii</i>), <i>Calvatia</i> spp. [1] [2]
CAS Number	54723-08-9 [1]
Molecular Formula	$C_8H_5N_3O_3$ [1]
Molecular Weight	191.1 g/mol [1]
Chemical Description	An antibiotic compound containing both a carboxylic acid group and an azoxy function on a benzene ring [1].

Reported Biological Activities and Mechanisms

Calvatic acid has been investigated for several biological activities, with the most studied being its antimicrotubular effect.

The following diagram illustrates the primary mechanism of action of **calvatic acid** as an inhibitor of microtubule assembly:



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Research indicates this antimicrotubular activity is **dose- and time-dependent** [1]. The mechanism may involve binding to titratable sulfhydryl (-SH) groups on tubulin, as the inhibitory effect can be reversed by adding cysteine [1]. **Calvatic acid** effectively inhibits **GTP-induced microtubule polymerization** but has a much weaker effect on **taxol-induced polymerization** and does not generally impair **colchicine-binding activity** [1].

Other studies note **calvatic acid** shows cytotoxic effects on isolated hepatocytes, including decreased glucose-6-phosphatase activity and slight inhibition of aminopyrene demethylation, suggesting potential toxicity at the microsomal level [1].

Research Context and Future Directions

Research on **calvatic acid** is part of a broader interest in the **bioactive potential of puffball mushrooms**.

Other investigated compounds from *Calvatia* species include:

- **Calvacin**: A well-known antitumor protein first isolated from *C. gigantea* [3] [2].
- **N,N-dimethyl-anthranilic acid**: An alkaloid from *C. nipponica* that induces apoptosis in breast cancer cells [4].
- **Various alkaloids, phenolics, and fatty acids** with anti-inflammatory and cytotoxic activities [4] [5].

This context positions **calvatic acid** as one of several promising bioactive agents from these fungi. Future research requires more comprehensive studies to fully elucidate its biosynthesis, structure-activity relationships, and therapeutic potential.

How to Proceed with Research

Based on the available information, your research into **calvatic acid** could proceed in several directions:

- **Compound Sourcing**: Commercial suppliers like ChemFaces offer **calvatic acid** for research purposes [1].
- **Explore Broader Literature**: The activity of related compounds from the same fungal sources provides strong justification for further investigation into **calvatic acid**.
- **Focus on Mechanism**: The unique antimicrotubular mechanism, distinct from colchicine, presents a specific pathway for in-depth pharmacological study.

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References

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